

# Personal protective equipment for handling 3-Methoxyisoquinoline-1-carboxylic acid

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## Compound of Interest

Compound Name: 3-Methoxyisoquinoline-1-carboxylic acid

Cat. No.: B1324610

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## Essential Safety and Handling Guide for 3-Methoxyisoquinoline-1-carboxylic acid

This guide provides crucial safety and logistical information for the handling and disposal of **3-Methoxyisoquinoline-1-carboxylic acid**, intended for researchers, scientists, and drug development professionals. Adherence to these protocols is vital for ensuring a safe laboratory environment.

### Chemical Profile:

- Name: **3-Methoxyisoquinoline-1-carboxylic acid**
- CAS Number: 374917-64-3
- Hazards:
  - Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
  - Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
  - Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]

- May cause respiratory irritation (Specific target organ toxicity, single exposure; Respiratory tract irritation - Category 3)[[1](#)]

## Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment is mandatory when handling **3-Methoxyisoquinoline-1-carboxylic acid**.

Body Part	Personal Protective Equipment	Material/Standard	Rationale and Best Practices
Eyes/Face	Chemical safety goggles with side-shields, Face shield	Polycarbonate lenses are recommended. Should comply with NIOSH (US) or EN 166 (EU) standards.	Essential for protecting eyes from splashes. A face shield offers additional protection to the entire face. <a href="#">[1]</a>
Hands	Chemical-resistant gloves	Nitrile or butyl rubber gloves are recommended for handling acids.	Inspect gloves for any signs of degradation or perforation before use. Dispose of contaminated gloves immediately and wash hands thoroughly after removal. <a href="#">[2]</a>
Body	Laboratory coat, Impervious clothing	A Nomex® lab coat over cotton clothing is recommended for larger quantities.	A fully fastened lab coat provides a barrier against accidental spills. For larger quantities, an impervious apron should also be worn. <a href="#">[1]</a> <a href="#">[3]</a>
Respiratory	NIOSH-approved respirator	An N95 mask may be suitable for low-fume environments. For higher exposures or in case of inadequate ventilation, a full-face respirator with acid gas cartridges is recommended. <a href="#">[3]</a>	Use in a well-ventilated area, preferably a chemical fume hood. <a href="#">[3]</a> <a href="#">[2]</a> A respirator is necessary if ventilation is inadequate or for large spills. <a href="#">[3]</a>
Foot	Closed-toe shoes	Chemical-resistant boots for large-scale	Protects feet from spills and falling

operations.

objects.[\[2\]](#)

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## Operational Plan: Step-by-Step Handling Protocol

A systematic approach is crucial when working with **3-Methoxyisoquinoline-1-carboxylic acid** to minimize exposure and ensure safety.

- Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the inhalation of dust or vapors.[\[3\]\[2\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[1\]\[3\]](#)
- Before starting, ensure all necessary PPE is available and in good condition.

- Handling:

- Avoid direct contact with skin and eyes.[\[3\]](#)
- Do not breathe dust, fumes, gas, mist, vapors, or spray.[\[1\]](#)
- When transferring the compound, do so carefully to avoid generating dust or aerosols.[\[2\]](#)
- Wash hands thoroughly after handling.[\[1\]\[3\]](#)
- Do not eat, drink, or smoke when using this product.[\[1\]](#)

- Storage:

- Store in a well-ventilated place and keep the container tightly closed.[\[1\]](#)
- Store in a locked-up area.[\[1\]](#)
- Avoid storage with incompatible materials such as strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)

## First Aid Measures

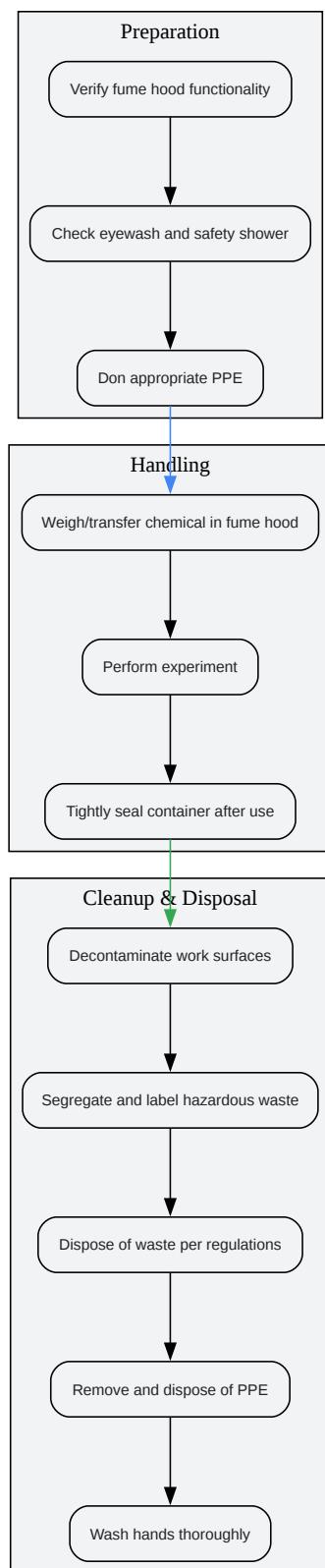
- If on skin: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[1]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1]
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[1]
- If swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician.[1]

## Disposal Plan

Proper disposal of chemical waste is critical to ensure environmental safety and regulatory compliance.

- Waste Segregation: All waste materials, including the chemical itself, contaminated absorbents, and disposable PPE, must be treated as hazardous waste.[3] Do not mix with other waste streams. Collect in a dedicated, properly labeled, and sealed container.[2]
- Disposal: Dispose of contents and container in accordance with local, regional, and national hazardous waste regulations. Contact your institution's environmental health and safety department for specific guidance.[1]

## Experimental Workflow Diagram



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Caption: Workflow for safely handling **3-Methoxyisoquinoline-1-carboxylic acid**.

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